

Recommended storage conditions for Rigosertib sodium powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rigosertib Sodium*

Cat. No.: *B1324544*

[Get Quote](#)

Application Notes and Protocols: Rigosertib Sodium Powder

For Researchers, Scientists, and Drug Development Professionals

1.0 Introduction

Rigosertib sodium (ON 01910.Na) is a synthetic benzyl-styryl-sulfone that functions as a multi-kinase inhibitor with potential antineoplastic activity.^[1] It is currently under investigation in clinical trials for various myelodysplastic syndromes, leukemias, and solid tumors.^{[1][2][3]} Rigosertib's mechanism of action is complex, involving the inhibition of several signaling pathways critical for cancer cell proliferation and survival, including Polo-like kinase 1 (Plk1) and the PI3K/Akt and Ras-Raf-MEK pathways.^{[1][4][5]} Given its investigational nature and potent biological activity, proper storage and handling are crucial to ensure its stability, efficacy, and the safety of laboratory personnel.

2.0 Recommended Storage Conditions

To maintain the integrity and stability of **Rigosertib sodium** powder, it is essential to adhere to the following storage conditions. Improper storage can lead to degradation.^[1]

Parameter	Recommended Condition	Source(s)
Temperature	Store in a cool place. Avoid elevated temperatures.	[1][6][7]
Humidity	Store in a dry environment. Keep the container tightly closed to prevent moisture absorption.	[6][7]
Light Exposure	Protect from intense light to prevent degradation.	[1]
Container	Keep in a tightly closed, suitable container.	[6][7]
Ventilation	Store in a well-ventilated area.	[6][7]
Incompatibilities	Store separately from foodstuff containers and other incompatible materials.	[6][7]

3.0 Stability and Degradation

Rigosertib sodium is the sodium salt of a weak acid and exhibits low solubility in acidic (low pH) solutions.[8] Poor storage conditions, specifically elevated temperature, acidic pH, and exposure to intense light, can cause degradation of the compound.[1] One known degradation product is ON-01500, and its presence can affect experimental outcomes.[1] The pharmaceutical-grade clinical preparation is a sterile, stable, and pure water-soluble solid.[9]

4.0 Experimental Protocols: Handling and Preparation

4.1 General Handling Precautions

Adherence to good industrial hygiene and safety practices is mandatory when handling **Rigosertib sodium**.

- Ventilation: Always handle **Rigosertib sodium** powder in a well-ventilated area, preferably within a chemical fume hood.[6][7]

- Personal Protective Equipment (PPE):
 - Wear suitable protective clothing.[6][7]
 - Chemical-impermeable gloves must be worn and inspected before use.[6]
 - Safety glasses or goggles are required to avoid eye contact.[6]
 - If exposure limits are exceeded or dust formation is significant, a full-face respirator should be used.[6]
- Avoiding Contamination:
 - Avoid contact with skin and eyes.[6][7]
 - Prevent the formation of dust and aerosols.[6][7]
- Safety Measures:
 - Use non-sparking tools to prevent ignition.[6][7]
 - Implement measures to prevent fire caused by electrostatic discharge.[6][7]

4.2 Protocol for Reconstitution of **Rigosertib Sodium** Powder

This is a general protocol for research purposes. Specific experimental requirements may necessitate modifications.

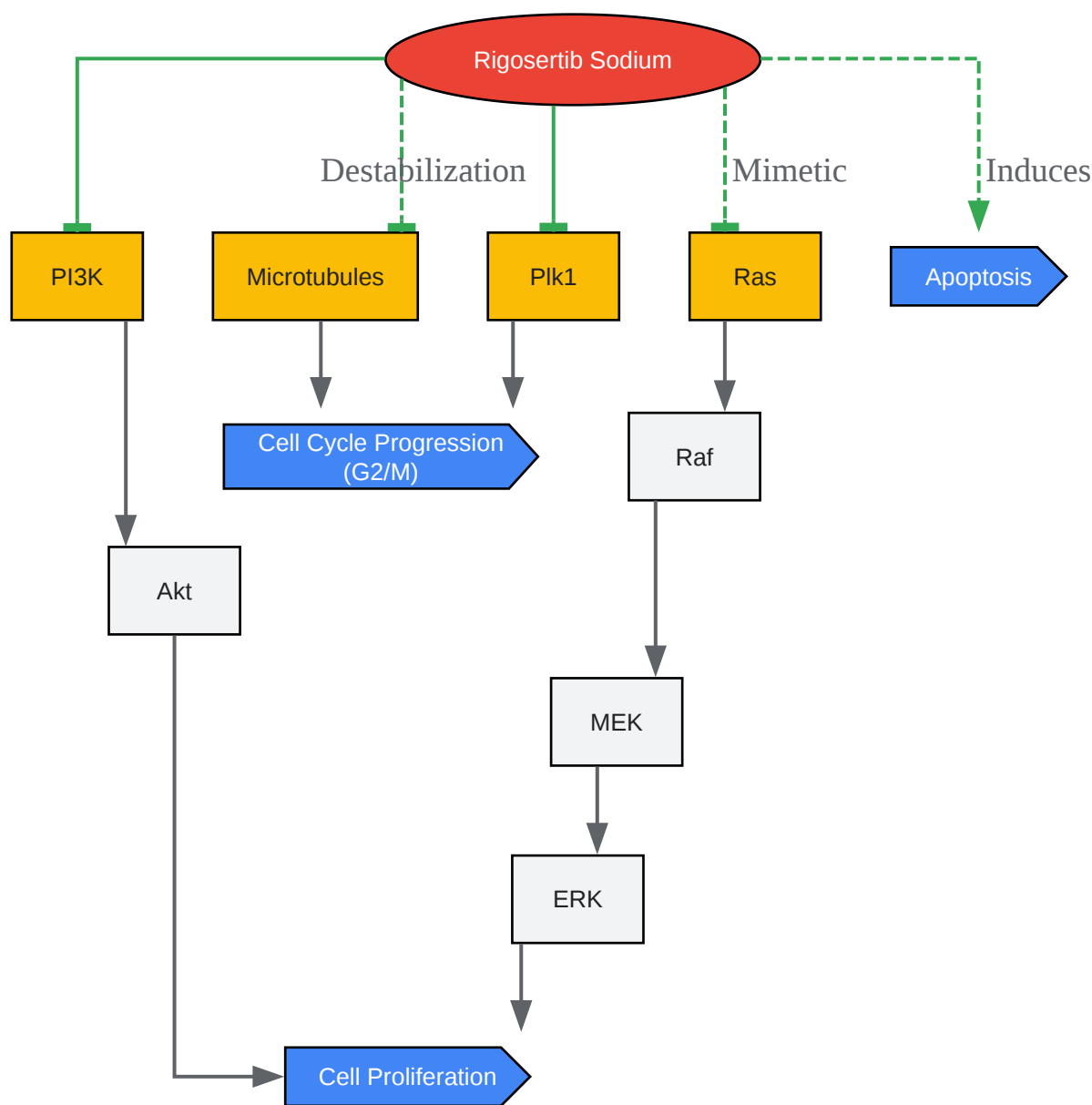
- Preparation: Ensure all necessary PPE is worn and the workspace (e.g., fume hood) is clean and prepared.
- Equilibration: Allow the container of **Rigosertib sodium** powder to reach room temperature before opening to prevent condensation.
- Weighing: Carefully weigh the desired amount of powder using an analytical balance. Minimize dust creation during this process.

- Solubilization: **Rigosertib sodium** is soluble in solvents such as DMSO. For in vivo experiments, complex solvent systems may be required (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline).[\[10\]](#)
 - Add the chosen solvent to the vessel containing the weighed powder.
 - If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[10\]](#)
- Storage of Solutions: For in vivo applications, it is recommended to prepare solutions freshly on the day of use.[\[10\]](#) For in vitro use, stock solutions in DMSO can typically be stored at -20°C or -80°C, though stability under these conditions should be verified for long-term storage.

5.0 Visualizations

5.1 Signaling Pathways of Rigosertib

Rigosertib is a multi-target kinase inhibitor. Its primary mechanisms involve the disruption of key signaling pathways that are often dysregulated in cancer cells, leading to cell cycle arrest and apoptosis.[\[1\]](#)[\[4\]](#)[\[11\]](#)

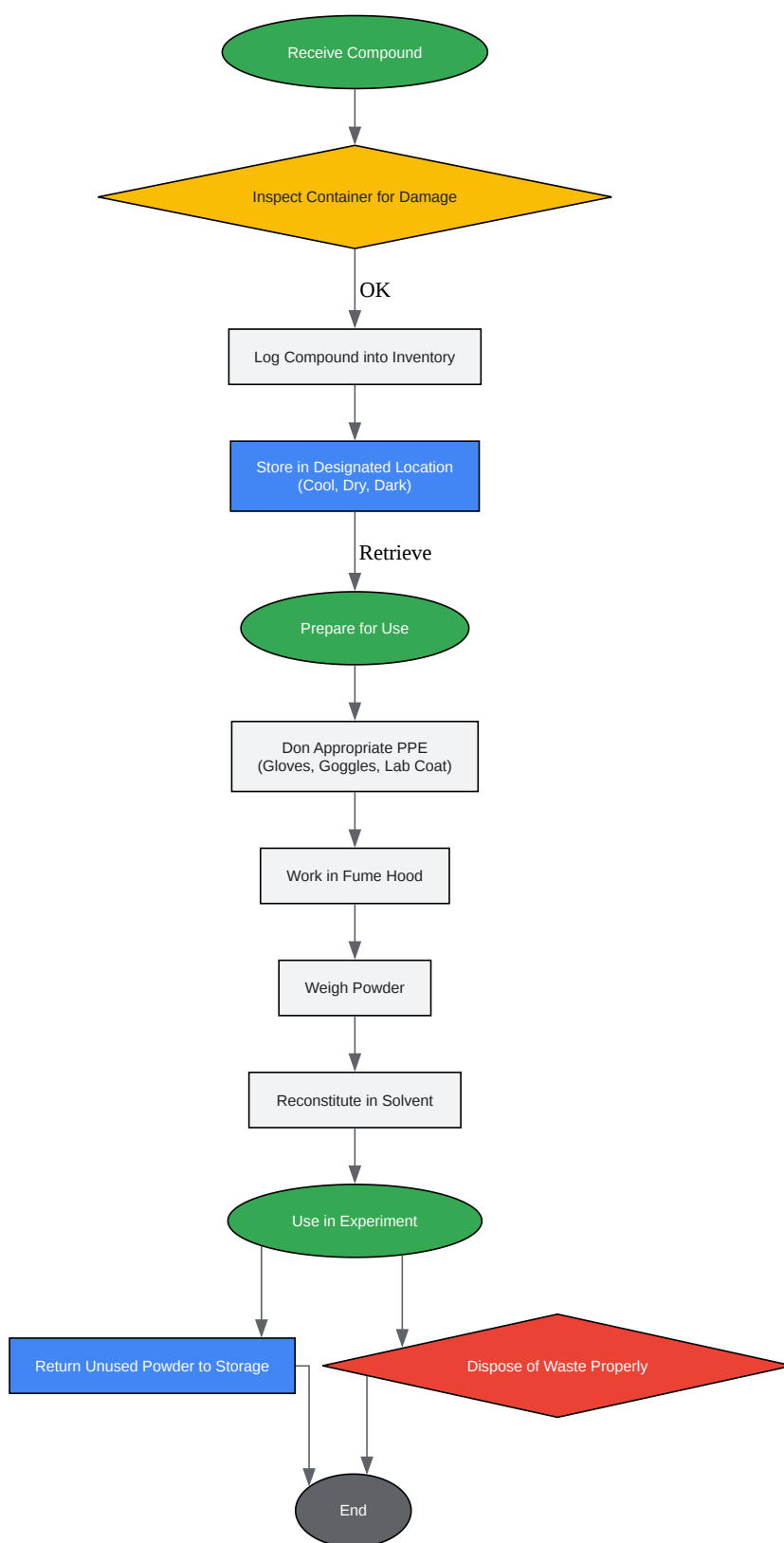


[Click to download full resolution via product page](#)

Caption: Rigosertib inhibits Plk1, PI3K/Akt, and Ras signaling, and destabilizes microtubules.

5.2 Workflow for Handling and Storage of **Rigosertib Sodium** Powder

This workflow outlines the critical steps from receiving the compound to its final storage to ensure safety and compound integrity.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling and storage of **Rigosertib sodium** powder.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lights and Shadows on the Cancer Multi-Target Inhibitor Rigosertib (ON-01910.Na) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. clinicaltrials.eu [clinicaltrials.eu]
- 3. Rigosertib sodium by Traws Pharma for Squamous Cell Carcinoma: Likelihood of Approval [pharmaceutical-technology.com]
- 4. Rigosertib | C₂₁H₂₅NO₈S | CID 6918736 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. targetmol.com [targetmol.com]
- 8. researchgate.net [researchgate.net]
- 9. Phase 1 study of intravenous rigosertib (ON 01910.Na), a novel benzyl styryl sulfone structure producing G2/M arrest and apoptosis, in adult patients with advanced cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 10. medchemexpress.com [medchemexpress.com]
- 11. Efficacy of rigosertib, a small molecular RAS signaling disrupter for the treatment of KRAS-mutant colorectal cancer - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Recommended storage conditions for Rigosertib sodium powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1324544#recommended-storage-conditions-for-rigosertib-sodium-powder]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com